

Personal protective equipment for handling 5-(Trifluoromethyl)pyridin-3-ol

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Compound of Interest

Compound Name: 5-(Trifluoromethyl)pyridin-3-ol

Cat. No.: B067777

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Essential Safety and Handling Guide for 5-(Trifluoromethyl)pyridin-3-ol

Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety and logistical information for the handling and disposal of **5-(Trifluoromethyl)pyridin-3-ol** (CAS No. 186593-14-6). The following procedures are designed to ensure a safe laboratory environment and compliance with standard safety protocols.

Hazard Identification and Classification

5-(Trifluoromethyl)pyridin-3-ol is a hazardous substance that requires careful handling. The primary hazards are summarized in the table below.

Hazard Class	Hazard Statement	Signal Word
Acute Toxicity, Oral	H301: Toxic if swallowed	Danger
Acute Toxicity, Oral	H302: Harmful if swallowed	Danger
Skin Irritation	H315: Causes skin irritation[1]	Danger
Eye Irritation	H319: Causes serious eye irritation[1]	Danger
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation[1]	Danger

Personal Protective Equipment (PPE)

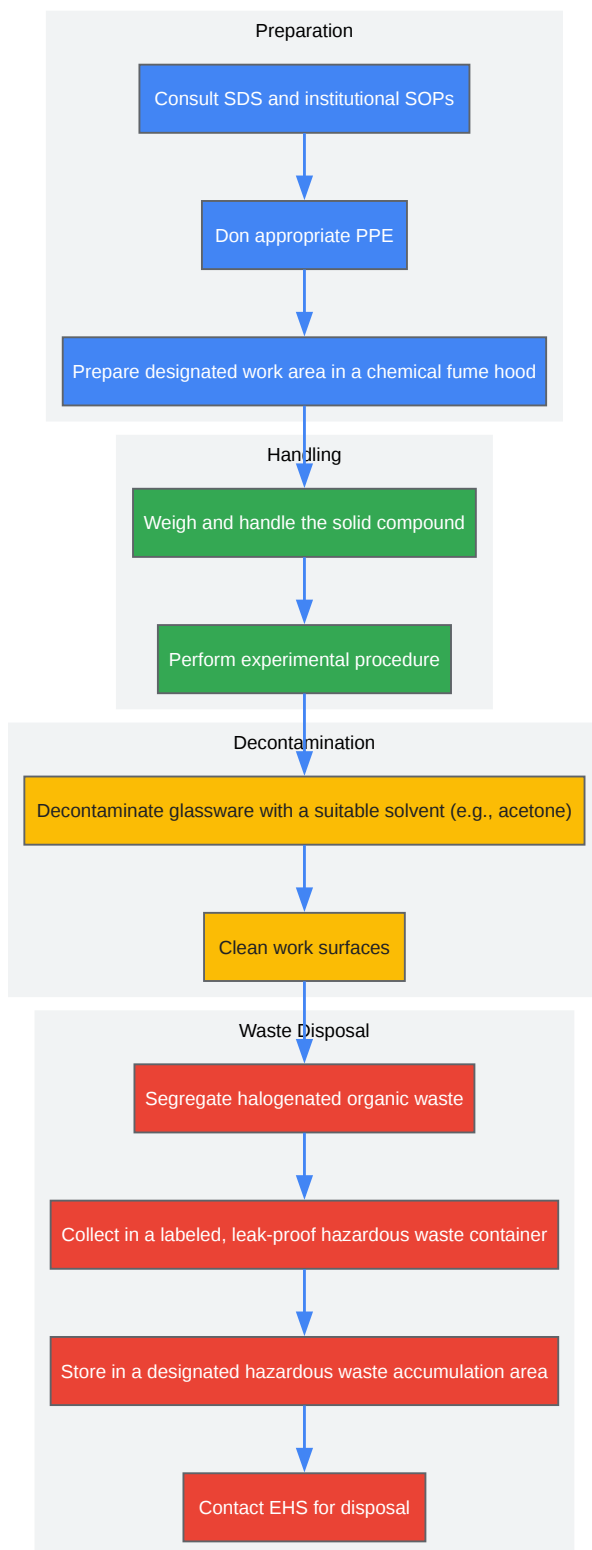
Strict adherence to the recommended personal protective equipment is mandatory to minimize exposure and ensure personal safety. All handling of this solid compound should be conducted in a certified chemical fume hood.[2]

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a full-face shield.[3][4]	Protects against splashes, dust, and vapors that can cause serious eye irritation.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber).[3] A fully buttoned lab coat must be worn.[2]	Prevents skin contact which can cause irritation.[1] Nitrile gloves should be changed immediately upon contact.[2]
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 dust mask) should be used, especially when handling the solid form where dust may be generated.[2][4]	Prevents inhalation of dust or vapors that may cause respiratory irritation.[1]

Safe Handling and Operational Workflow

The following diagram outlines the standard operating procedure for handling **5-(Trifluoromethyl)pyridin-3-ol**, from preparation to disposal.

Workflow for Safe Handling of 5-(Trifluoromethyl)pyridin-3-ol



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Caption: Safe handling workflow for **5-(Trifluoromethyl)pyridin-3-ol**.

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Remove to fresh air immediately. If breathing is difficult, give oxygen. Seek medical attention.[4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[4]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Spill Management

In the event of a spill, the following steps should be taken:

- **Evacuate and Ventilate:** Evacuate the immediate area and ensure it is well-ventilated.
- **Wear Appropriate PPE:** Before cleaning up, don the full PPE as described above.
- **Contain the Spill:** Use an inert absorbent material such as vermiculite, sand, or earth to contain the spill.[3]

- **Collect and Dispose:** Carefully collect the absorbent material and the spilled substance and place it into a sealed, labeled hazardous waste container for disposal.[3][4]
- **Decontaminate:** Clean the spill area thoroughly.

Storage and Disposal Plan

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[4][5]
- The recommended storage temperature is refrigerated.[6]
- Protect from light.[4]

Disposal:

- **Waste Identification and Segregation:** **5-(Trifluoromethyl)pyridin-3-ol** and any materials contaminated with it are classified as hazardous waste. This waste must be segregated from non-hazardous and other types of chemical waste. Specifically, halogenated organic waste should be collected separately.[3]
- **Containerization:** Use a designated, properly labeled, and leak-proof waste container made of a compatible material (e.g., glass or high-density polyethylene).[3] The label should clearly state "Hazardous Waste," the full chemical name, and the associated hazards (e.g., "Toxic," "Irritant").[3]
- **Institutional Procedures:** Always consult and adhere to your institution's Environmental Health and Safety (EHS) department guidelines and local regulations for the final disposal procedure.[3] Contact your EHS department to arrange for pickup and disposal.[3]

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